

# Minimizing analyte loss during APFO sample storage

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Compound of Interest

Compound Name: Ammonium perfluorooctanoate

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## Technical Support Center: APFO Sample Storage

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing analyte loss during the storage of samples containing perfluorooctanoic acid (APFO or PFOA) and other per- and polyfluoroalkyl substances (PFAS).

## Frequently Asked Questions (FAQs)

Q1: What is the most significant factor leading to the loss of APFO during sample storage?

A1: The most significant factor is the adsorption of the analyte to the container walls.[1][2][3] APFO, being a hydrophobic and lipophobic molecule, can bind to the surface of storage containers, leading to a decrease in its concentration in the sample solution. The choice of container material is therefore critical to minimize this loss.

Q2: Which container materials are recommended for storing APFO samples?

A2: High-density polyethylene (HDPE) and polypropylene (PP) are the most commonly recommended materials for storing APFO and other PFAS samples.[1][4] These materials have been shown to have a lower affinity for APFO compared to other materials like glass. However, it is important to note that some level of adsorption can still occur even with these



recommended plastics.[1][2][3] It is also crucial to use containers with Teflon®-free caps to prevent contamination.[5]

Q3: Can I use glass containers to store my APFO samples?

A3: It is generally advised to avoid glass containers for storing APFO samples, particularly for long-term storage or when dealing with low concentration samples.[2][6] Studies have shown that glass can adsorb a significant amount of APFO from aqueous solutions.[2] If glass must be used, silanization of the glass surface may reduce adsorption, but plastic containers remain the preferred choice.

Q4: What is the optimal storage temperature for APFO samples?

A4: For short-term storage, refrigeration at approximately 4°C (39°F) is recommended.[7] For long-term storage, freezing samples at -20°C (-4°F) or below is the standard practice.[7][8] Studies on the stability of polyfluoroalkyl chemicals in human serum have shown that concentrations remained unchanged when stored at 5°C, -20°C, and -70°C for up to eight months.[9][10][11]

Q5: How long can I store my APFO samples?

A5: The permissible storage time depends on the sample matrix and storage conditions. For aqueous samples, extraction is often recommended within 7 to 14 days of collection.[12] However, when stored at appropriate freezing temperatures (-20°C or below), APFO in matrices like serum has been shown to be stable for at least 240 days.[10] Always refer to the specific analytical method or regulatory guideline for prescribed holding times.

Q6: Are there any chemical preservatives I should add to my APFO samples?

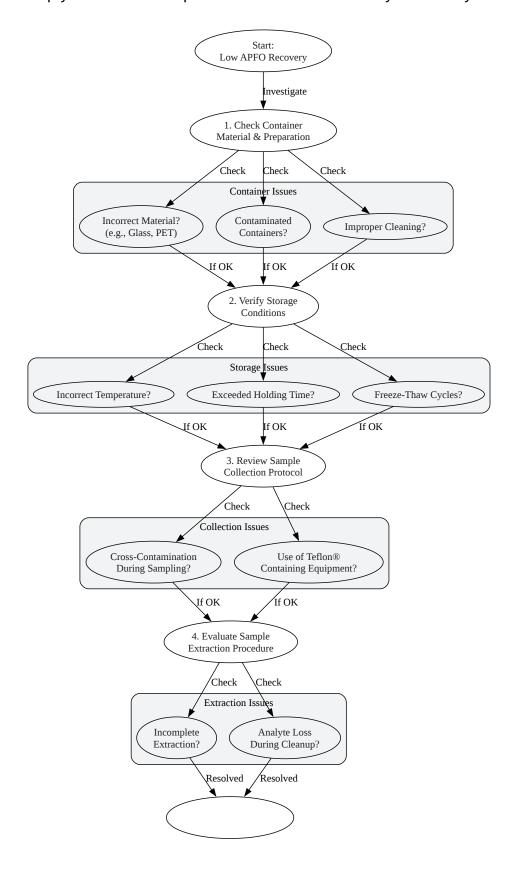
A6: For APFO analysis, the addition of chemical preservatives is generally not recommended as it can introduce contamination or interfere with the analysis. The primary preservation technique is temperature control (cooling or freezing).[13] If the sample contains residual chlorine, sodium thiosulfate may be added.[12]

## **Troubleshooting Guide**

Issue: Low recovery of APFO from stored samples.



This guide will help you troubleshoot potential causes for low analyte recovery.



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#### Step 1: Evaluate the Storage Container

- Question: Was the appropriate container material used?
  - Action: Ensure that samples were stored in high-density polyethylene (HDPE) or polypropylene (PP) containers.[1] Avoid using glass, polyethylene terephthalate (PET), or polystyrene containers, as these have been shown to cause greater analyte loss due to adsorption.[1][3]
- Question: Were the containers certified clean or properly cleaned?
  - Action: Use pre-cleaned and certified PFAS-free containers from the analytical laboratory.
     [5][14] If cleaning your own containers, ensure a rigorous cleaning protocol is followed and validated to be free of PFAS contamination.
- Question: Were the container caps appropriate?
  - Action: Use caps that are free of Teflon® liners.[5]

#### Step 2: Verify Storage Conditions

- Question: Was the sample stored at the correct temperature immediately after collection?
  - Action: Samples should be chilled to ≤ 6°C immediately after collection and during shipment.[15] For long-term storage, samples should be maintained at -20°C or lower.[8]
- Question: Was the maximum holding time exceeded?
  - Action: Review the recommended holding times for your specific sample matrix and analytical method.[12] Prolonged storage, even at correct temperatures, can potentially lead to analyte loss.
- Question: Did the sample undergo multiple freeze-thaw cycles?
  - Action: Minimize the number of freeze-thaw cycles as this can affect sample integrity.[16]
     [17] If multiple analyses from the same sample are anticipated, it is best to aliquot the sample into smaller volumes before initial freezing.



#### Step 3: Review Sample Collection and Handling Procedures

- Question: Could cross-contamination have occurred during sample collection?
  - Action: Review your field sampling procedures. Ensure that powderless nitrile gloves were worn and changed frequently.[5][14] Avoid contact with any materials that may contain PFAS, such as waterproof field notebooks, certain markers, and food packaging.[5][14]
- Question: Was any equipment containing Teflon® or other fluoropolymers used?
  - Action: Avoid using any equipment that has parts containing Teflon® or other fluoropolymers that will come into direct contact with the sample.[18]

#### Step 4: Assess the Sample Preparation and Extraction Method

- Question: Is the extraction method efficient for the sample matrix?
  - Action: Inefficient extraction can be a cause of low recovery.[19] Ensure the chosen extraction method (e.g., solid-phase extraction SPE) is validated for your specific sample type.[20][21]
- Question: Is analyte being lost during the SPE cleanup steps?
  - Action: If low recovery persists, it may be necessary to analyze the eluent from each step of the SPE process (load, wash, and elution) to determine where the analyte is being lost.
     [22][23] The wash solvent may be too strong, or the elution solvent may not be strong enough.[23]

## **Quantitative Data on APFO Adsorption**

The choice of container material has a direct impact on the potential for analyte loss through adsorption. The following table summarizes data on the adsorption of various PFAS to different container materials.



Container Material	PFOA Adsorption (ng/cm²) from Mixture	General Adsorption Trend for PFAS Mixture
Polypropylene (PP)	~15	Highest
High-Density Polyethylene (HDPE)	~12	High
Polyethylene Terephthalate (PET)	~8	Medium
Glass	~5	Low-Medium
Polystyrene (PS)	~3	Lowest

Data adapted from a study on the adsorption of PFAS to containers.[1][3] Note that while polypropylene and HDPE are recommended, they still exhibit significant adsorption. The general trend indicates that in a mixture, polypropylene showed the highest overall PFAS adsorption.[1]

## **Experimental Protocols**

Protocol 1: General Aqueous Sample Collection for APFO Analysis

- Preparation:
  - Obtain laboratory-verified PFAS-free sample bottles, typically 125 mL or 250 mL HDPE or polypropylene bottles with unlined (Teflon®-free) screw caps.[4][5]
  - Prepare a field kit with powderless nitrile gloves, coolers with wet ice (double-bagged), and PFAS-free labeling materials (e.g., ballpoint pens).[5] Avoid using chemical or blue ice.[5]
- Sampling:
  - Wash hands thoroughly before beginning.[14]
  - Put on a new pair of powderless nitrile gloves.[5][14]

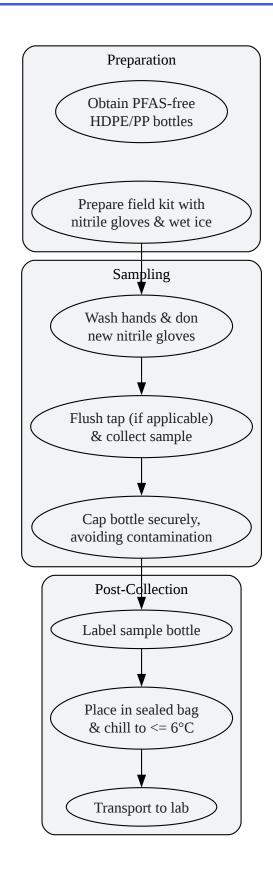
## Troubleshooting & Optimization





- If collecting from a tap, remove any aerators and flush the tap for at least 5 minutes.
- Open the sample bottle just before collecting the sample, taking care not to touch the inside of the bottle or cap.[18]
- Fill the sample bottle, leaving a small headspace.
- Securely cap the bottle.
- Post-Collection:
  - Label the sample bottle using a ballpoint pen or pre-printed labels.[5]
  - Place the sample bottle in a sealed plastic bag (e.g., Ziploc®).[18]
  - Place the bagged sample in a cooler with wet ice, ensuring the temperature is maintained at ≤ 6°C.[15]
  - Transport the samples to the laboratory for storage and analysis.





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Protocol 2: Long-Term Sample Storage



### Sample Receipt:

- Upon receipt at the laboratory, verify the integrity of the samples and the chain of custody.
- Confirm that samples have been maintained at the appropriate temperature during transit.
- Aliquoting (if necessary):
  - If multiple analyses are planned, it is recommended to thaw the sample (if frozen), gently mix, and create aliquots in separate, properly labeled polypropylene cryovials or HDPE containers. This prevents multiple freeze-thaw cycles on the entire sample.[16]

#### Storage:

- For storage longer than 14 days, place the samples in a freezer at -20°C or colder.[8] For very long-term archival, -70°C or -80°C is often used.[9][10][11]
- Organize samples in the freezer using a clear inventory system to allow for easy retrieval.
   [16]

#### · Sample Retrieval:

- When a sample is needed for analysis, remove it from the freezer and allow it to thaw at room temperature or in a refrigerator.
- Once thawed, gently mix the sample to ensure homogeneity before taking a subsample for extraction and analysis.

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